

In Vitro Profile of Ro 19-1400: A Technical Guide

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Compound of Interest

Compound Name: *Ro 19-1400*

Cat. No.: *B1679456*

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Introduction

Ro 19-1400 is a synthetic compound identified as a platelet-activating factor (PAF) antagonist. [1] In addition to its PAF receptor-related activities, in vitro studies have revealed its capacity to directly inhibit immunoglobulin E (IgE)-dependent mediator release from mast cells.[1][2] This technical guide provides a comprehensive overview of the available in vitro data for **Ro 19-1400** and its closely related analog, Ro 19-3704, to support further research and development. The information is presented through structured data tables, detailed experimental protocols, and visual diagrams of relevant signaling pathways and workflows.

Core Quantitative Data

The following tables summarize the key quantitative data from in vitro studies of **Ro 19-1400** and the related compound Ro 19-3704.

Compound	Assay	Cell Type / System	IC50 (μM)	Reference
Ro 19-1400	IgE-Dependent Histamine Release	Rat Basophilic Leukemia (RBL-2H3) Cells	3.6	Nicholson et al., 1991[2]
Ro 19-3704	IgE-Dependent Histamine Release	Rat Basophilic Leukemia (RBL-2H3) Cells	3.0	Nicholson et al., 1991[2]
Ro 19-1400	IgE-Dependent Leukotriene Release	Rat Basophilic Leukemia (RBL-2H3) Cells	5.0	Nicholson et al., 1991
Ro 19-3704	IgE-Dependent Leukotriene Release	Rat Basophilic Leukemia (RBL-2H3) Cells	5.0	Nicholson et al., 1991
Ro 19-3704	PAF-Induced Platelet Aggregation	Rabbit Platelets in Platelet-Rich Plasma	0.070	Hadvary & Baumgartner, 1989

Table 1: Inhibition of Mediator Release and Platelet Aggregation

Compound	Enzyme / Pathway	Source	IC50 (μM)	Reference
Ro 19-1400	Soluble Phospholipase A2 (PLA2)	Synovial Fluid (Rheumatoid Arthritis Patients)	8.4	Nicholson et al., 1991
Ro 19-3704	Soluble Phospholipase A2 (PLA2)	Synovial Fluid (Rheumatoid Arthritis Patients)	6.5	Nicholson et al., 1991
Ro 19-3704	IgE-Dependent Inositol Phosphate Formation	Rat Basophilic Leukemia (RBL-2H3) Cells	7.0	Nicholson et al., 1991

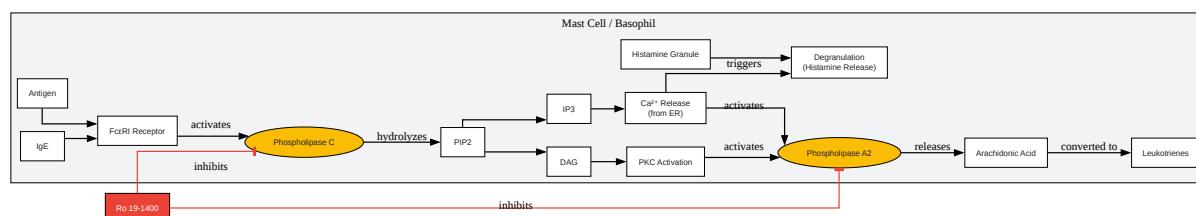
Table 2: Enzyme and Signaling Pathway Inhibition

Compound	Receptor Binding Assay	Radioligand	Inhibition Constant (Ki) (μM)	Reference
Ro 19-3704	α2-Adrenoceptor Binding	[3H]-Yohimbine	7 ± 3	de Castellarnau et al., 1989

Table 3: Receptor Binding Affinity

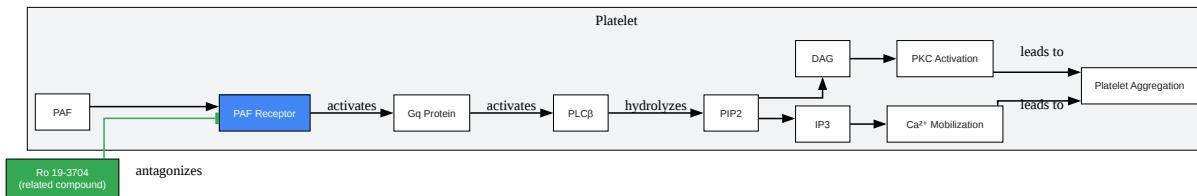
Signaling Pathways and Experimental Workflows

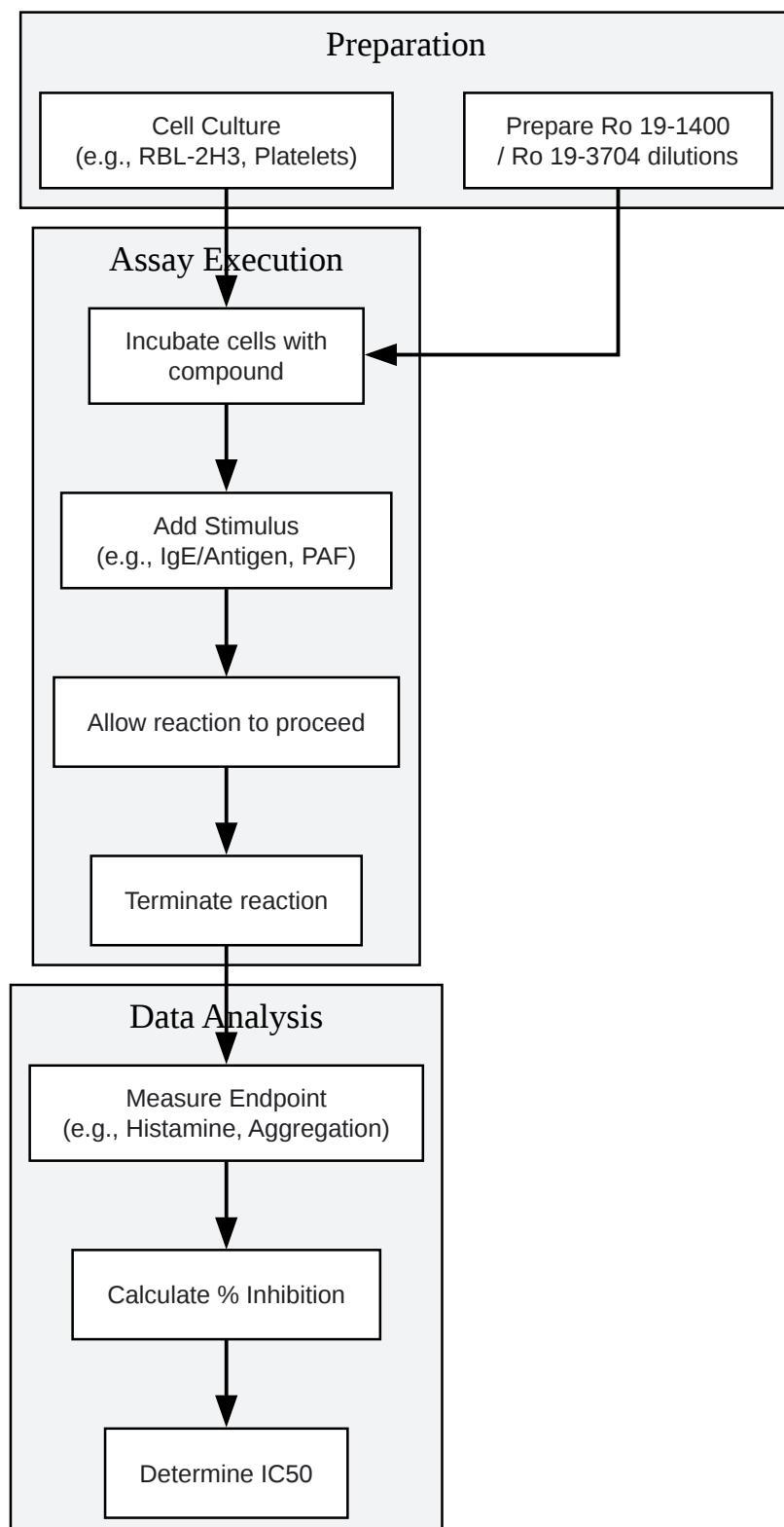
The following diagrams illustrate the key signaling pathways affected by **Ro 19-1400** and the general workflow of the *in vitro* experiments described.



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Caption: IgE-Mediated Release Pathway Inhibition by **Ro 19-1400**.



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References

- 1. Ro 19-1400 | CAS#:122937-55-7 | Chemsoc [chemsoc.com]
- 2. Ro 19-3704 directly inhibits immunoglobulin E-dependent mediator release by a mechanism independent of its platelet-activating factor antagonist properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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